

A Technical Guide to the Chemical and Physical Properties of Carbamazepine-d2

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Compound of Interest

Compound Name: Carbamazepine-d2

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This document provides a comprehensive overview of the core chemical and physical properties of **Carbamazepine-d2**, a deuterated analog of the anticonvulsant drug Carbamazepine. This stable isotope-labeled compound is a critical tool in pharmaceutical research, particularly in pharmacokinetic studies and as an internal standard for quantitative analysis.

General and Chemical Properties

Carbamazepine-d2 (Major) is a stable isotope-labeled version of Carbamazepine, where two hydrogen atoms have been replaced by deuterium. This isotopic substitution provides a distinct mass signature, making it invaluable for mass spectrometry-based assays without significantly altering its chemical behavior. Its primary application is as an internal standard for the precise quantification of Carbamazepine in biological matrices.^{[1][2]}

Table 1: Chemical Identification and Properties of **Carbamazepine-d2**

Property	Value	References
Chemical Name	5H-Dibenz[b,f]azepine-5-carboxamide-d2	[2] [3]
Synonyms	5-Carbamoyl-5H-dibenz[b,f]azepine-d2, CBZ-d2	[2] [3]
CAS Number	1189902-21-3	[4] [5] [6]
Molecular Formula	C ₁₅ H ₁₀ D ₂ N ₂ O	[4] [5] [6]
Molecular Weight	238.28 g/mol	[4] [5] [6]
Purity	Typically >95% (as determined by HPLC)	[6] [7]

| Isotopic Label | Deuterium (²H, D) | [\[1\]](#)[\[6\]](#) |

Physical and Thermodynamic Properties

The physical properties of **Carbamazepine-d2** are largely comparable to its non-deuterated parent compound. It is typically supplied as a solid and requires specific storage conditions to ensure its long-term stability.

Table 2: Physical and Storage Properties of **Carbamazepine-d2**

Property	Value	References
Appearance	White to Off-White Solid	[2][8]
Boiling Point	411.0 ± 48.0 °C at 760 mmHg	[5]
Density	1.3 ± 0.1 g/cm ³	[5]
Melting Point	Not explicitly reported for d2 variant. Parent compound melts at 189-192 °C.[9][10]	[5]
Storage	Store at 2-8°C in a refrigerator or at room temperature. Protect from light.	[2][7][11]

| Stability | Stable under recommended storage conditions.[12] Studies on the parent compound show stability in suspension for extended periods.[13][14] |[12][13][14] |

Table 3: Solubility Profile of Carbamazepine (Parent Compound) Note: Specific solubility data for **Carbamazepine-d2** is not widely published. The data for the parent compound, Carbamazepine, is provided as a close reference.

Solvent	Solubility	References
Water	Approx. 120-125 mg/L (forms a dihydrate)	[15]
DMSO	Approx. 25 mg/mL	[16]
Dimethylformamide (DMF)	Approx. 25 mg/mL	[16]
Ethanol	Approx. 3 mg/mL	[16]
Chloroform	Slightly Soluble	[8]
Methanol	Slightly Soluble	[8]

Experimental Protocols and Methodologies

The characterization of **Carbamazepine-d2** involves standard analytical techniques to confirm its identity, purity, and physical properties.

HPLC is the standard method for assessing the purity of **Carbamazepine-d2**.^{[6][7]}

- Objective: To separate **Carbamazepine-d2** from any impurities, including its non-deuterated analog and synthesis byproducts.
- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: A C18 reverse-phase column is typically used.
- Mobile Phase: A gradient mixture of an aqueous buffer (e.g., ammonium acetate) and an organic solvent (e.g., acetonitrile or methanol).
- Detection: UV detection at a wavelength where Carbamazepine has maximum absorbance, such as 285 nm.^{[17][18]}
- Procedure:
 - A standard solution of **Carbamazepine-d2** is prepared in a suitable solvent.
 - The solution is injected into the HPLC system.
 - The chromatogram is recorded, and the area of the peak corresponding to **Carbamazepine-d2** is measured.
 - Purity is calculated as the percentage of the main peak area relative to the total area of all peaks.

Mass spectrometry, often coupled with Gas Chromatography (GC-MS) or Liquid Chromatography (LC-MS), is used to confirm the molecular weight and isotopic enrichment of **Carbamazepine-d2**. It is the primary technique where **Carbamazepine-d2** serves as an internal standard.^[1]

- Objective: To verify the correct mass corresponding to the deuterated compound and to use it for accurate quantification of the non-labeled drug.

- Principle: As an internal standard, a known amount of **Carbamazepine-d2** is added to a sample containing an unknown amount of Carbamazepine. The parent compound and the deuterated standard co-elute but are distinguished by their mass-to-charge (m/z) ratio in the mass spectrometer. The ratio of the response of the analyte to the internal standard is used to calculate the concentration of the analyte, correcting for variations in sample preparation and instrument response.
- Procedure (as an Internal Standard):
 - Spike a known quantity of **Carbamazepine-d2** into all calibration standards and unknown samples.
 - Process the samples (e.g., protein precipitation or liquid-liquid extraction).
 - Analyze the samples using a validated LC-MS/MS method.
 - Construct a calibration curve by plotting the peak area ratio (Carbamazepine / **Carbamazepine-d2**) against the concentration of the calibration standards.
 - Determine the concentration of Carbamazepine in the unknown samples from the calibration curve.

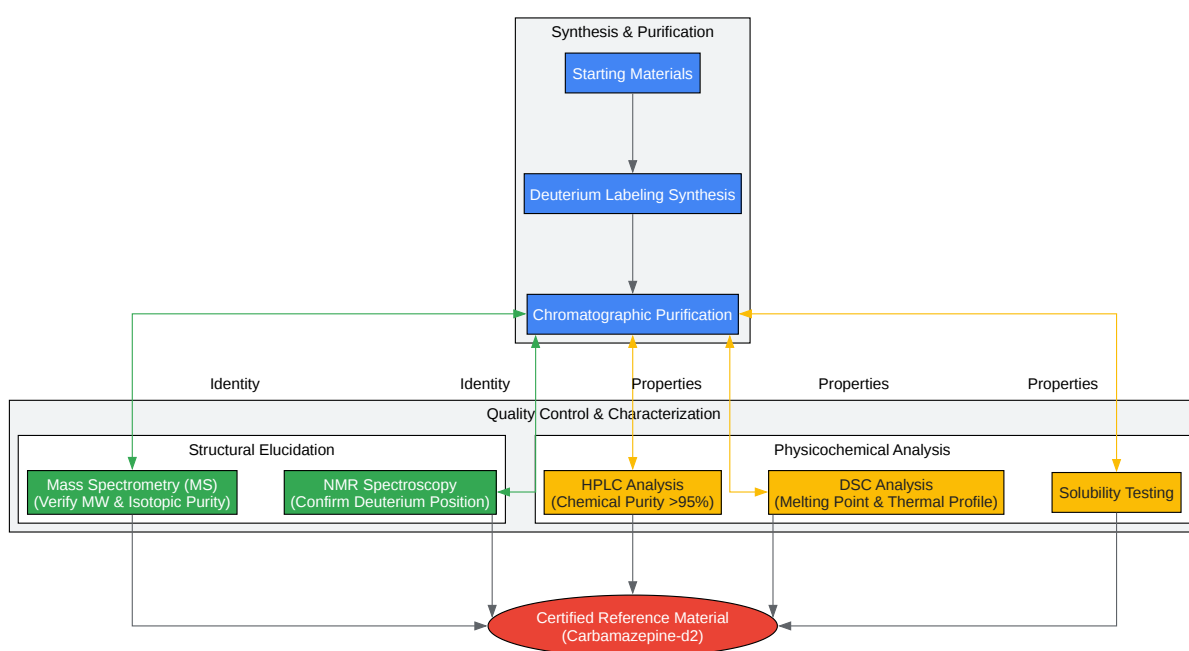
DSC is used to determine the melting point and thermal behavior of crystalline solids.

- Objective: To measure the temperature and heat flow associated with thermal transitions, such as melting and phase changes. For Carbamazepine, different polymorphic forms can be identified.[\[19\]](#)
- Procedure:
 - A small, accurately weighed sample of **Carbamazepine-d2** is placed in an aluminum pan.
 - The pan is heated at a constant rate (e.g., 10 °C/min) in a controlled atmosphere (e.g., nitrogen).
 - The heat flow to the sample is measured relative to an empty reference pan.

- An endothermic peak on the resulting thermogram indicates the melting point of the substance.^[19]

Visualized Experimental Workflow

The following diagram illustrates a typical workflow for the synthesis and characterization of **Carbamazepine-d2** for its use as an analytical standard.



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